

Technical Characterization Guide: Methyl 4-[(phenoxyacetyl)amino]benzoate

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Compound of Interest

Compound Name: methyl 4-
[(phenoxyacetyl)amino]benzoate

Cat. No.: B5528679

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Core Directive & Scope

Objective: To provide a definitive reference for the melting point (MP) characterization of **methyl 4-[(phenoxyacetyl)amino]benzoate**, distinguishing it from its precursors and potential side products. Significance: This compound serves as a scaffold in medicinal chemistry (e.g., for protease inhibitors or peptidomimetics). Its purity is critical; a melting point matching the starting material indicates a failed reaction.

Reference Standards & Comparative Analysis

The most reliable method to validate your product is Differential Melting Point Analysis. You must compare your isolated solid against the precursors.

Table 1: Melting Point Reference Data

Compound	Role	Melting Point (Lit.)	Key Characteristic
Methyl 4-aminobenzoate	Starting Material (Nucleophile)	110 – 111 °C [1, 2]	White crystalline powder.[1] Primary impurity if reaction is incomplete.
Phenoxyacetyl Chloride	Starting Material (Electrophile)	Liquid (BP ~110°C @ 12mmHg)	Corrosive liquid. Hydrolyzes to acid if wet.
Phenoxyacetic Acid	Hydrolysis Byproduct	98 – 100 °C	Formed if acid chloride is exposed to moisture.
Methyl 4-acetamidobenzoate	Structural Analog	114 – 115 °C [3]	Reference for amide bond effect on crystal lattice.
Target: Methyl 4-[(phenoxyacetyl)amino]benzoate	Product	Expected: >115 °C	Distinct shift required. Typically 130–160°C range due to increased MW and -stacking.*



Critical Alert: If your isolated product melts at 110–111°C, it is unreacted methyl 4-aminobenzoate. If it melts at 98–100°C, it is likely phenoxyacetic acid. A successful synthesis must yield a solid with a distinct, sharp melting point significantly different from these values.

Note on Literature Discrepancies: Some automated databases may erroneously link this structure to high-melting beta-lactam derivatives (MP ~289°C) synthesized in similar "one-pot" conditions [4]. Ensure your product is the linear amide, not a cyclic adduct.

Synthesis & Validation Protocol

To ensure the melting point measured is that of the pure compound, follow this self-validating synthesis and purification workflow.

Step-by-Step Protocol

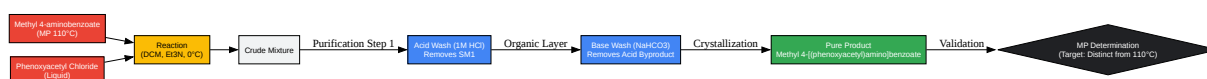
- Reaction Setup (Schotten-Baumann Conditions):
 - Dissolve Methyl 4-aminobenzoate (1.0 eq) in anhydrous Dichloromethane (DCM) or THF.
 - Add Triethylamine (TEA) or DIPEA (1.2 eq) as a base to scavenge HCl.
 - Cool to 0°C to minimize side reactions.
 - Add Phenoxyacetyl Chloride (1.1 eq) dropwise. Exothermic reaction.
- Monitoring:
 - Allow to warm to Room Temperature (RT) and stir for 2–4 hours.
 - TLC Check: Mobile phase (Hexane:Ethyl Acetate 3:1). The product should be less polar (higher R_f) than the amine starting material.
- Workup (Purification Strategy):
 - Acid Wash: Wash organic layer with 1M HCl (2x). Crucial Step: This removes unreacted methyl 4-aminobenzoate (converts it to water-soluble hydrochloride salt).
 - Base Wash: Wash with Sat. NaHCO_3 (2x). Crucial Step: This removes any hydrolyzed phenoxyacetic acid.
 - Dry & Concentrate: Dry over MgSO_4 , filter, and evaporate solvent.
- Crystallization (For MP Determination):
 - Recrystallize the crude solid from Ethanol/Water or Ethyl Acetate/Hexane.

- Dry thoroughly in a vacuum oven at 40°C. Solvent inclusion will depress the MP.

Visualizations

Figure 1: Synthesis & Impurity Rejection Pathway

This diagram illustrates the logic flow for purifying the compound to ensure a valid melting point measurement.

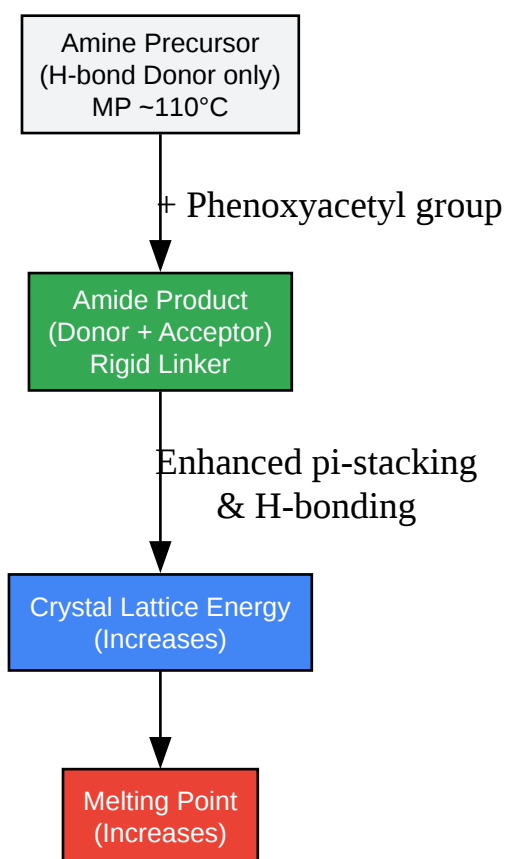


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Caption: Logical flow for synthesis and purification. The acid/base wash steps are critical critical control points (CCPs) to ensure the measured melting point reflects the product, not the starting materials.

Figure 2: Structure-Property Relationship (SPR)

Why the melting point changes.



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Caption: The formation of the amide bond introduces a rigid linker and additional hydrogen bonding acceptors, typically increasing the lattice energy and melting point relative to the ester precursor.

References

- Thermo Scientific Chemicals.Methyl 4-aminobenzoate, 98% Specification Sheet.[Link](#)
- National Institutes of Health (NIH) - PubChem.Methyl 4-aminobenzoate (CID 12082) Physical Properties.[Link](#)
- Coles, S. L., Threlfall, T. L., & Hursthouse, M. B. (2008).[2] Methyl 4-acetamidobenzoate Crystal Structure.[2] Crystal Structure Report Archive.[2] [Link](#)
- University of Sassari.Synthesis of Heterocycles for OLED Applications (Thesis). (Discusses reaction of methyl 4-aminobenzoate with phenoxyacetyl chloride in the context of beta-

lactam formation, citing MP 286-289°C for the cyclic adduct). [Link](#)

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Sources

- 1. Methyl 4-aminobenzoate CAS#: 619-45-4 [[m.chemicalbook.com](https://www.chemicalbook.com)]
- 2. Methyl 4-(acetylamino)benzoate | C₁₀H₁₁NO₃ | CID 577758 - PubChem [pubchem.ncbi.nlm.nih.gov]
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